

# Proper Disposal of 9-Anthracenemethanol: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: 9-Anthracenemethanol

Cat. No.: B072535

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Ensuring the safe and compliant disposal of laboratory chemicals is paramount for the safety of personnel and the protection of the environment. This guide provides detailed procedures for the proper disposal of **9-Anthracenemethanol**, tailored for researchers, scientists, and drug development professionals.

## Immediate Safety and Handling Information

**9-Anthracenemethanol** is a yellow crystalline powder that requires careful handling.<sup>[1]</sup> While toxicological properties have not been fully investigated, it may cause eye, skin, and respiratory tract irritation.<sup>[1]</sup> One safety data sheet indicates it is suspected of causing genetic defects.<sup>[2]</sup> Adherence to proper personal protective equipment (PPE) protocols is essential.

### Key Safety Precautions:

- Engineering Controls: Use in a well-ventilated area. Facilities should be equipped with an eyewash station and a safety shower.<sup>[1]</sup>
- Personal Protective Equipment (PPE):
  - Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.<sup>[1][2]</sup>
  - Hand Protection: Wear appropriate protective gloves (e.g., Nitrile rubber) and inspect them before use.<sup>[2][3]</sup> Use proper glove removal technique to avoid skin contact.<sup>[2][3]</sup>
  - Body Protection: Wear appropriate protective clothing to prevent skin exposure.<sup>[1]</sup>

- Handling: Wash hands thoroughly after handling. Avoid dust formation and accumulation.[\[1\]](#)  
[\[3\]](#) Do not breathe dust, fumes, or gas.[\[3\]](#)[\[4\]](#)

## Quantitative Data Summary

While specific quantitative disposal limits are determined by local, state, and federal regulations, the following table summarizes key physical and safety data for **9-Anthracenemethanol**.

Property	Data	Source(s)
Molecular Formula	C <sub>15</sub> H <sub>12</sub> O	<a href="#">[1]</a>
Molecular Weight	208.26 g/mol	<a href="#">[3]</a>
Appearance	Yellow crystalline powder	<a href="#">[1]</a>
Melting Point	152-164 °C (305.6-327.2 °F)	<a href="#">[1]</a> <a href="#">[5]</a>
Incompatibilities	Strong oxidizing agents	<a href="#">[1]</a>
Hazardous Decomposition	Carbon monoxide, Carbon dioxide	<a href="#">[1]</a>
GHS Hazard Statement	H341: Suspected of causing genetic defects	<a href="#">[2]</a>

## Detailed Disposal Protocol

The proper disposal of **9-Anthracenemethanol** must be conducted in accordance with federal, state, and local regulations.[\[4\]](#) It is the responsibility of the chemical waste generator to correctly classify and manage the waste.[\[1\]](#)[\[5\]](#)

### Step 1: Waste Identification and Classification

- Treat as Hazardous Waste: Unless confirmed otherwise by a qualified environmental health and safety (EHS) professional, treat all **9-Anthracenemethanol** waste as hazardous chemical waste.[\[6\]](#)

- Consult Regulations: Refer to the US EPA guidelines in 40 CFR Part 261.3 to determine if the waste is classified as hazardous.[1][4] Also, consult your institution's EHS department and local hazardous waste regulations.[1][4]

## Step 2: Segregation and Collection

- Avoid Mixing: Never mix **9-Anthracenemethanol** waste with other incompatible chemicals, especially strong oxidants.[1][7] Keep different waste streams separate to prevent dangerous reactions.[8]
- Use Appropriate Containers: Collect solid **9-Anthracenemethanol** waste in a designated, properly sealed, and chemically compatible container.[3][9] Ensure the container is in good condition and has a secure, leak-proof closure.[9]
- Rinsate Collection: If rinsing contaminated labware, collect the rinsate (the rinsing solvent) as hazardous waste.[6]

## Step 3: Labeling and Storage

- Proper Labeling: Clearly label the waste container with the words "Hazardous Waste," the full chemical name "**9-Anthracenemethanol**," and the date you started accumulating the waste.[7]
- Secure Storage: Store the waste container in a designated, well-ventilated, and secure area that is close to the point of generation and under the supervision of laboratory personnel.[10] Ensure secondary containment is used to prevent spills.[10]

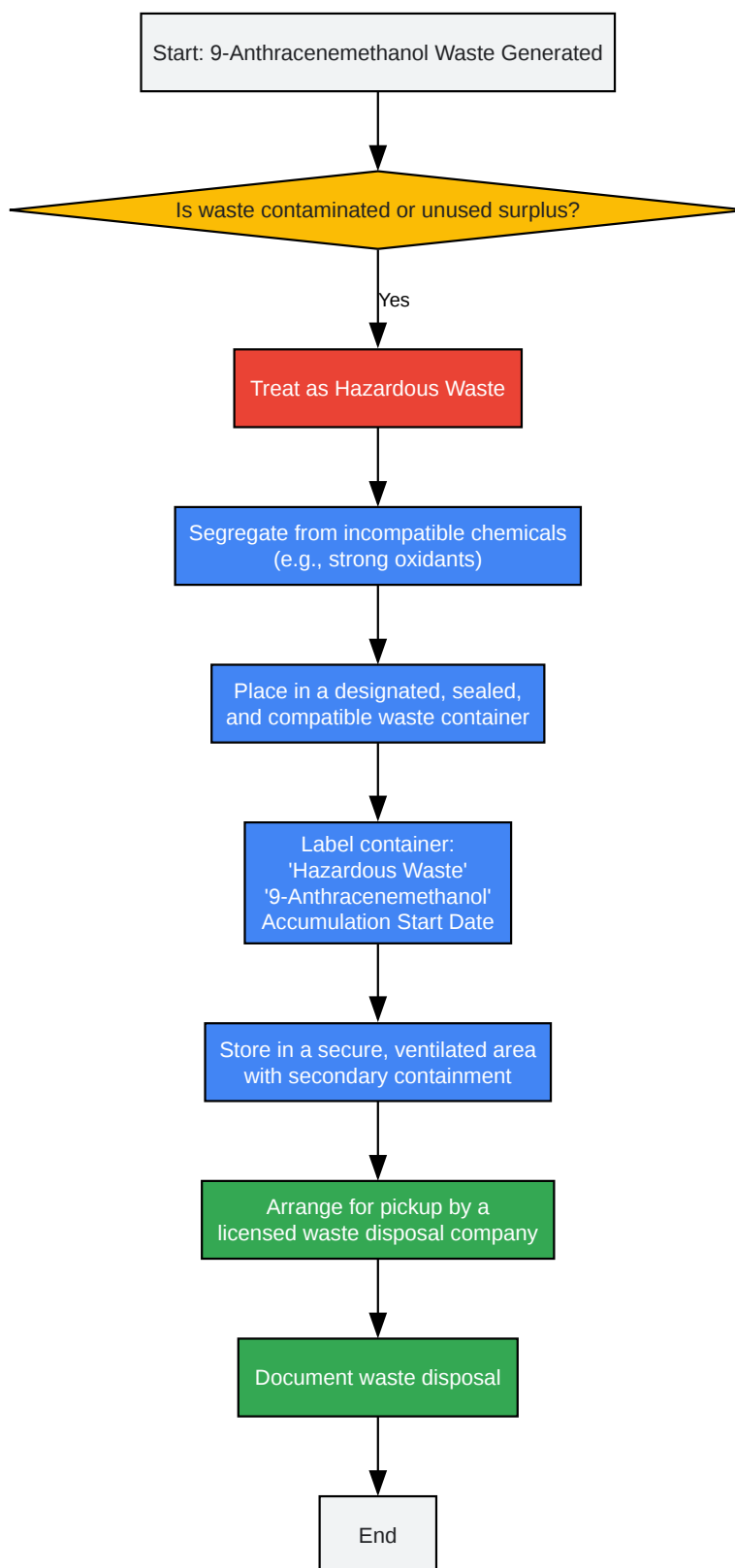
## Step 4: Disposal and Record Keeping

- Engage a Licensed Disposal Company: Arrange for the pickup and disposal of the waste through your institution's EHS department or a licensed chemical waste disposal company.[2][10] Do not attempt to dispose of **9-Anthracenemethanol** in the regular trash or down the drain.[9]
- Contaminated Materials: Dispose of any items used to clean up spills (e.g., absorbent materials) and contaminated personal protective equipment as hazardous waste.[6]

- Empty Containers: An empty container that held **9-Anthracenemethanol** should be managed as hazardous waste unless it has been triple-rinsed with a suitable solvent.<sup>[6]</sup> The rinsate must be collected and disposed of as hazardous waste.<sup>[6]</sup> After proper rinsing, deface the label and dispose of the container as regular trash, if permitted by your institution.<sup>[6]</sup>
- Maintain Records: Keep accurate records of the amount of waste generated and its disposal date, in accordance with regulatory requirements.<sup>[9]</sup>

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **9-Anthracenemethanol**.



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Caption: Logical workflow for the disposal of **9-Anthracenemethanol**.

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## References

- 1. [pim-resources.coleparmer.com](http://pim-resources.coleparmer.com) [[pim-resources.coleparmer.com](http://pim-resources.coleparmer.com)]
- 2. [chemicalbook.com](http://chemicalbook.com) [[chemicalbook.com](http://chemicalbook.com)]
- 3. [orgchemboulder.com](http://orgchemboulder.com) [[orgchemboulder.com](http://orgchemboulder.com)]
- 4. [aksci.com](http://aksci.com) [[aksci.com](http://aksci.com)]
- 5. [fishersci.com](http://fishersci.com) [[fishersci.com](http://fishersci.com)]
- 6. [vumc.org](http://vumc.org) [[vumc.org](http://vumc.org)]
- 7. [wattbarind.com](http://wattbarind.com) [[wattbarind.com](http://wattbarind.com)]
- 8. Management of Waste - Prudent Practices in the Laboratory - NCBI Bookshelf [[ncbi.nlm.nih.gov](http://ncbi.nlm.nih.gov)]
- 9. [danielshealth.com](http://danielshealth.com) [[danielshealth.com](http://danielshealth.com)]
- 10. How to Dispose of Chemical Waste in a Lab Correctly [[gaiaca.com](http://gaiaca.com)]
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